

Physical and chemical characteristics of 5-Methyl-2-(1-pyrrolidinyl)aniline

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Compound of Interest

Compound Name: 5-Methyl-2-(1-pyrrolidinyl)aniline

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In-Depth Technical Guide: 5-Methyl-2-(1-pyrrolidinyl)aniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and biological characteristics of **5-Methyl-2-(1-pyrrolidinyl)aniline**, a compound of interest in medicinal chemistry and materials science. This document is intended to serve as a valuable resource for researchers, scientists, and professionals engaged in drug development and related fields.

Chemical Identity and Physical Properties

5-Methyl-2-(1-pyrrolidinyl)aniline, a substituted aniline derivative, possesses a unique molecular architecture that imparts specific physicochemical characteristics. While comprehensive experimental data remains limited in publicly accessible literature, predicted values and data from analogous structures provide valuable insights.

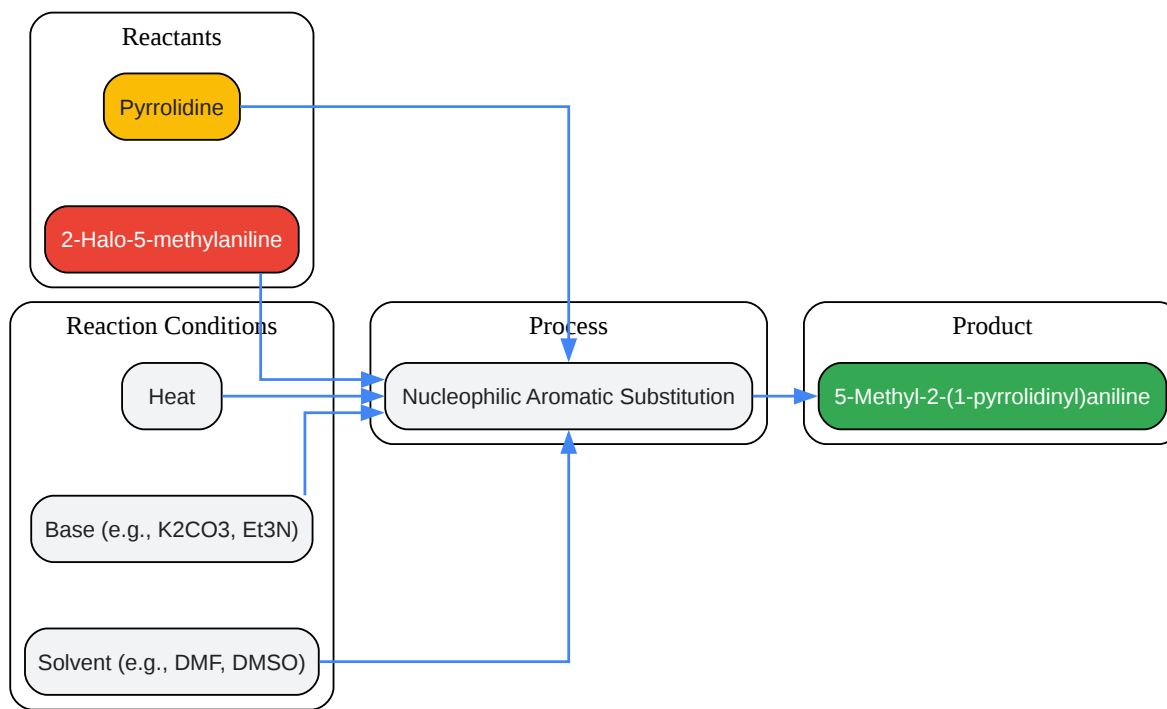
Table 1: Physical and Chemical Properties of **5-Methyl-2-(1-pyrrolidinyl)aniline**

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₆ N ₂	PubChemLite[1]
Molecular Weight	176.26 g/mol	CymitQuimica[2]
CAS Number	69131-64-2	CymitQuimica[2]
Predicted XlogP	2.2	PubChemLite[1]
Melting Point	Data not available	
Boiling Point	Data not available	
pKa	Data not available	
Solubility	Data not available	

Synthesis and Experimental Protocols

A definitive, detailed experimental protocol for the synthesis of **5-Methyl-2-(1-pyrrolidiny)aniline** is not readily available in peer-reviewed journals. However, based on general principles of organic synthesis and protocols for structurally similar compounds, a plausible synthetic route can be proposed. The synthesis would likely involve the nucleophilic substitution of a suitable precursor, such as 2-fluoro-5-methylaniline or 2-chloro-5-methylaniline, with pyrrolidine.

Hypothetical Synthetic Workflow:



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Caption: Hypothetical synthesis of **5-Methyl-2-(1-pyrrolidinyl)aniline**.

General Experimental Protocol (Hypothetical):

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 2-halo-5-methylaniline (1 equivalent), pyrrolidine (1.2 equivalents), and a suitable base such as potassium carbonate (2 equivalents).
- **Solvent Addition:** Add a polar aprotic solvent, such as dimethylformamide (DMF) or dimethyl sulfoxide (DMSO), to dissolve the reactants.

- **Reaction:** Heat the reaction mixture to a temperature between 80-120 °C and stir for several hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature and pour it into water. Extract the aqueous layer with an organic solvent like ethyl acetate.
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

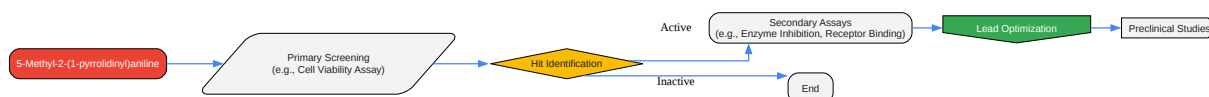
Biological Activity and Signaling Pathways

Currently, there is a lack of published research on the specific biological activities and signaling pathways associated with **5-Methyl-2-(1-pyrrolidinyl)aniline**. However, the pyrrolidine and aniline moieties are present in numerous biologically active compounds, suggesting potential for this molecule in drug discovery. For instance, various pyrrolidine derivatives have been investigated for their potential as inhibitors of enzymes like dihydrofolate reductase.[3]

Future research could explore the following potential biological activities:

- **Enzyme Inhibition:** Screening against various kinases, proteases, or other enzymes implicated in disease.
- **Receptor Binding:** Investigating affinity for G-protein coupled receptors (GPCRs) or other cell surface receptors.
- **Antimicrobial Activity:** Testing against a panel of bacterial and fungal strains.
- **Anticancer Activity:** Evaluating cytotoxic effects on various cancer cell lines.

Illustrative Workflow for Biological Screening:



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Caption: A general workflow for the biological evaluation of a novel compound.

Conclusion

5-Methyl-2-(1-pyrrolidinyl)aniline presents an intriguing scaffold for further investigation in the fields of medicinal chemistry and materials science. While current publicly available data is sparse, this technical guide provides a foundational understanding of its known properties and outlines potential avenues for future research. The synthesis and biological evaluation of this and related compounds could lead to the discovery of novel therapeutic agents or functional materials. Further experimental work is necessary to fully elucidate the physical, chemical, and biological profile of this compound.

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References

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